

# 1-Aminocyclohexanecarbonitrile: A Versatile Precursor in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 1-Aminocyclohexanecarbonitrile

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**1-Aminocyclohexanecarbonitrile**, a key  $\alpha$ -aminonitrile, serves as a pivotal precursor in a multitude of organic transformations. Its unique structural combination of a primary amine and a nitrile group on a cyclohexane scaffold makes it a versatile building block for the synthesis of complex molecules, particularly in the realm of medicinal chemistry and materials science. This guide provides a comprehensive overview of its synthesis, physical and chemical properties, and its significant applications in organic synthesis, with a focus on its role in multicomponent reactions for the construction of diverse heterocyclic scaffolds such as spirooxindoles. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in the laboratory.

## Introduction

The strategic importance of  $\alpha$ -aminonitriles in organic synthesis is well-established, primarily due to their direct lineage to  $\alpha$ -amino acids, the fundamental constituents of proteins.[1][2] **1-Aminocyclohexanecarbonitrile** (CAS No: 5496-10-6) has emerged as a particularly valuable intermediate owing to the conformational rigidity imparted by the cyclohexane ring.[3] This feature is highly desirable in drug design for constraining the conformation of peptides and other bioactive molecules.[4][5] This document aims to be a thorough resource for chemists, providing essential data and methodologies related to this compound.

## Physicochemical Properties

A summary of the key physical and chemical properties of **1-Aminocyclohexanecarbonitrile** is provided in the table below. This data is crucial for its handling, storage, and application in chemical reactions.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> N <sub>2</sub>
Molecular Weight	124.18 g/mol <a href="#">[6]</a>
Appearance	White to off-white crystalline powder
Boiling Point	236.16 °C at 760 mmHg (estimated) <a href="#">[7]</a> <a href="#">[9]</a>
Melting Point	Not available
Solubility	Soluble in water (3.995e+004 mg/L at 25 °C, estimated) <a href="#">[7]</a> <a href="#">[9]</a>
logP (o/w)	0.537 (estimated) <a href="#">[7]</a> <a href="#">[9]</a>
CAS Number	5496-10-6 <a href="#">[6]</a>

## Spectroscopic Data

Spectroscopic analysis is fundamental for the characterization of **1-Aminocyclohexanecarbonitrile**. Below is a summary of available spectroscopic data.

### Infrared (IR) Spectroscopy

The IR spectrum of **1-Aminocyclohexanecarbonitrile** exhibits characteristic absorption bands corresponding to its functional groups.[\[6\]](#)

Functional Group	Characteristic Absorption (cm <sup>-1</sup> )	Notes
N-H Stretch (Amine)	3500 - 3300 (m)	Primary amines typically show two bands in this region. <a href="#">[10]</a>
C-H Stretch (Alkyl)	2950 - 2850 (m or s)	Characteristic of the cyclohexane ring. <a href="#">[10]</a>
C≡N Stretch (Nitrile)	2260 - 2220 (m)	A sharp, medium intensity peak indicative of the nitrile group. <a href="#">[10]</a>

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.[\[6\]](#)

<sup>13</sup>C NMR Spectrum: Reference data for the <sup>13</sup>C NMR spectrum of **1-**

**Aminocyclohexanecarbonitrile** has been reported by K. Bailey and D. Legault in Organic Magnetic Resonance, 15, 68(1981).[\[6\]](#)

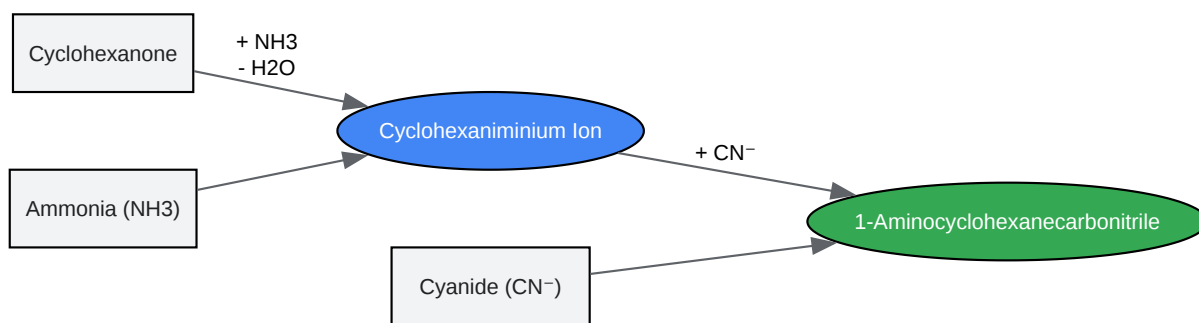
(Note: Detailed chemical shift assignments for <sup>1</sup>H and <sup>13</sup>C NMR were not readily available in the searched literature. Researchers should perform their own spectral analysis for confirmation.)

## Synthesis of 1-Aminocyclohexanecarbonitrile

The most common and efficient method for the synthesis of **1-Aminocyclohexanecarbonitrile** is the Strecker synthesis.[\[2\]](#)[\[11\]](#)[\[12\]](#) This multicomponent reaction involves the one-pot condensation of a ketone (cyclohexanone), a source of ammonia, and a cyanide source.[\[13\]](#)

## Strecker Synthesis: Reaction Pathway

The general mechanism of the Strecker synthesis for **1-Aminocyclohexanecarbonitrile** is depicted below.



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Caption: Strecker synthesis of **1-Aminocyclohexanecarbonitrile**.

## Experimental Protocol: Strecker Synthesis

This protocol is a generalized procedure based on the principles of the Strecker reaction.<sup>[1][2]</sup>

Materials:

- Cyclohexanone
- Ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Sodium cyanide ( $\text{NaCN}$ ) or Potassium cyanide ( $\text{KCN}$ )
- Ammonia solution (aqueous)
- Methanol or Ethanol
- Diethyl ether or other suitable extraction solvent
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- In a well-ventilated fume hood, dissolve ammonium chloride and sodium cyanide in an aqueous ammonia solution with cooling in an ice bath.

- To this cooled solution, add cyclohexanone dropwise with vigorous stirring.
- Allow the reaction mixture to stir at room temperature for several hours to overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion, extract the aqueous mixture with a suitable organic solvent (e.g., diethyl ether) multiple times.
- Combine the organic layers and wash with brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ).
- Filter off the drying agent and remove the solvent under reduced pressure to yield the crude **1-Aminocyclohexanecarbonitrile**.
- The product can be further purified by distillation under reduced pressure or by column chromatography. A recent optimized method reports yields exceeding 90% with high purity.[3]

## 1-Aminocyclohexanecarbonitrile as a Precursor in Organic Synthesis

**1-Aminocyclohexanecarbonitrile** is a valuable starting material for the synthesis of various important organic molecules.

### Hydrolysis to 1-Aminocyclohexanecarboxylic Acid

The  $\alpha$ -aminonitrile can be readily hydrolyzed under acidic or basic conditions to afford the corresponding  $\alpha$ -amino acid, 1-aminocyclohexanecarboxylic acid.[1] This amino acid is a useful building block in peptide synthesis.[4][5]

Reaction Pathway:



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Caption: Hydrolysis of **1-Aminocyclohexanecarbonitrile**.

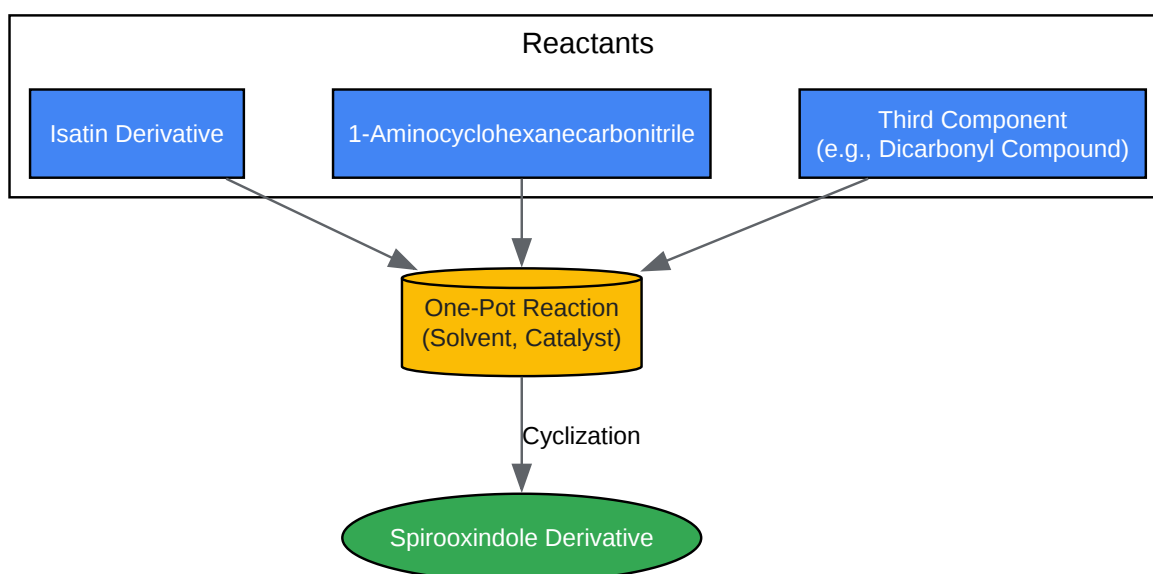
Experimental Protocol: Acid Hydrolysis

- Reflux **1-Aminocyclohexanecarbonitrile** with a strong acid, such as 6M hydrochloric acid, for several hours.[\[12\]](#)
- Monitor the reaction for the disappearance of the starting material.
- After completion, cool the reaction mixture and neutralize with a base (e.g., ammonium hydroxide) to precipitate the amino acid.
- Collect the solid product by filtration, wash with cold water and then a small amount of ethanol, and dry under vacuum.

## Synthesis of Spirooxindoles

**1-Aminocyclohexanecarbonitrile** is a key component in multicomponent reactions for the synthesis of spirooxindoles, a class of compounds with significant biological activities.[\[14\]](#)[\[15\]](#)  
[\[16\]](#) These reactions often involve isatin and its derivatives.[\[15\]](#)[\[17\]](#)

Reaction Workflow:



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Caption: Multicomponent synthesis of spirooxindoles.

Experimental Protocol: Three-Component Synthesis of a Spirooxindole Derivative

This is a representative protocol based on similar reported multicomponent reactions.[15][17]

Materials:

- Isatin
- **1-Aminocyclohexanecarbonitrile**
- A suitable third component (e.g., malononitrile, a 1,3-dicarbonyl compound)
- A suitable solvent (e.g., ethanol, acetic acid)
- A catalyst, if required (e.g., piperidine, acetic acid)

Procedure:

- To a solution of isatin in the chosen solvent, add **1-Aminocyclohexanecarbonitrile** and the third component.
- Add the catalyst, if necessary.
- Stir the reaction mixture at room temperature or under reflux for the time required to complete the reaction (monitored by TLC).
- Upon completion, the product may precipitate out of the solution. If so, collect it by filtration.
- If the product does not precipitate, cool the reaction mixture and pour it into ice-water.
- Collect the resulting solid by filtration, wash with water, and dry.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol).

## Applications in Drug Development

The rigid cyclohexane scaffold and the presence of reactive functional groups in **1-Aminocyclohexanecarbonitrile** and its derivatives make them attractive for drug discovery and development. The derived 1-aminocyclohexanecarboxylic acid has been incorporated into peptides to reduce their flexibility and enhance their biological activity and stability.[4][5] Furthermore, the spirooxindole derivatives synthesized using **1-Aminocyclohexanecarbonitrile** as a precursor have shown a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[16]

## Conclusion

**1-Aminocyclohexanecarbonitrile** is a highly valuable and versatile precursor in organic synthesis. Its straightforward synthesis via the Strecker reaction and its ability to participate in various chemical transformations, particularly multicomponent reactions, provide access to a wide array of complex and biologically relevant molecules. This guide has summarized the key data and experimental protocols to underscore its importance and facilitate its use in the synthesis of novel compounds for research, drug development, and materials science.

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